

Application of Dimethyl 5-(hydroxymethyl)isophthalate in Flame Retardant Polymers: A Technical Guide

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Compound of Interest

Compound Name:	Dimethyl 5-(hydroxymethyl)isophthalate
Cat. No.:	B1590619

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This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the application of **Dimethyl 5-(hydroxymethyl)isophthalate** (DMHI) as a reactive intermediate in the development of halogen-free flame retardant polymers. This document outlines the synthesis of a novel phosphorus-containing reactive flame retardant derived from DMHI, its incorporation into polyester and polyurethane systems, and detailed protocols for evaluating the flame retardancy and thermal properties of the resulting polymers.

Introduction: The Role of Reactive Flame Retardants

The demand for high-performance, flame retardant polymers is ever-increasing across various sectors, including electronics, automotive, and construction. Traditional additive flame retardants, while effective, can suffer from issues such as migration, leaching, and a detrimental impact on the mechanical properties of the host polymer.^[1] Reactive flame retardants, which are chemically incorporated into the polymer backbone, offer a permanent solution to these challenges, ensuring long-term flame retardancy without compromising the material's integrity.^[1]

Dimethyl 5-(hydroxymethyl)isophthalate (DMHI) is a versatile aromatic di-ester containing a reactive primary hydroxyl group. While not inherently flame retardant, its structure makes it an ideal candidate for chemical modification to introduce flame retardant moieties. This guide

focuses on the synthesis of a novel phosphorus-containing diol monomer from DMHI and its subsequent use in creating inherently flame-retardant polyesters and polyurethanes.

Synthesis of a DMHI-Based Phosphorus-Containing Flame Retardant Monomer

The key to unlocking the potential of DMHI in flame retardant applications lies in its chemical modification to incorporate phosphorus, a well-established flame-retardant element.

Phosphorus-based flame retardants can act in both the condensed phase by promoting char formation and in the gas phase by inhibiting combustion reactions.^{[1][2][3][4]} A highly effective and widely studied phosphorus-containing compound for this purpose is 9,10-dihydro-9-oxa-10-phosphaphhenanthrene-10-oxide (DOPO). The reactive P-H bond in DOPO can readily undergo addition reactions with various functional groups, including aldehydes and unsaturated compounds.^[2]

Here, we propose a two-step synthesis to create a novel, reactive flame-retardant diol from DMHI.

Step 1: Oxidation of DMHI to Dimethyl 5-formylisophthalate.

The hydroxyl group of DMHI is first oxidized to an aldehyde group to facilitate the subsequent reaction with DOPO.

Step 2: Reaction of Dimethyl 5-formylisophthalate with DOPO.

The aldehyde group of Dimethyl 5-formylisophthalate reacts with the P-H bond of DOPO to yield the target phosphorus-containing di-ester diol, herein referred to as DMHI-DOPO.

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